

Physical and chemical properties of Triphenylsilane

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Triphenylsilane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of Triphenylsilane. The information is presented to support its application in research, particularly in the field of drug development and organic synthesis.

Physical Properties

Triphenylsilane is a white, crystalline solid at room temperature.[1] Its key physical properties are summarized in the tables below, followed by detailed experimental protocols for their determination.

Quantitative Physical Data



Property	Value	Reference
Molecular Formula	C18H16Si	[2][3][4]
Molecular Weight	260.41 g/mol	[2][3][4]
Melting Point	43-45 °C	[3][5][6]
Boiling Point	152 °C at 2 mmHg184 °C at 6 mmHg	[3][7][8]
Density	1.152 g/cm ³	[9]
Refractive Index	1.616	[3]
Flash Point	76 °C (169 °F)	[3][10]

Solubility

Solvent	Solubility	Reference
Water	Decomposes/Reacts	[3][11]
Methanol	Soluble	[8][11]
Organic Solvents	Generally Soluble	[1][3]

Experimental Protocols: Physical Properties Melting Point Determination (Capillary Method)

The melting point of Triphenylsilane can be determined using a standard capillary melting point apparatus.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry Triphenylsilane is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer or temperature probe.



- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and
 the temperature at which the entire solid has turned into a clear liquid (completion of melting)
 are recorded. This range represents the melting point. For a pure compound like
 Triphenylsilane, this range is expected to be narrow.

Boiling Point Determination (Reduced Pressure)

Due to its high boiling point at atmospheric pressure, the boiling point of Triphenylsilane is typically determined under reduced pressure to prevent decomposition.

Methodology:

- Apparatus: A micro-distillation apparatus or a Thiele tube setup suitable for vacuum can be used.
- Sample Preparation: A small quantity of Triphenylsilane is placed in a small boiling flask or a
 test tube. A boiling chip or a fine capillary (sealed at the upper end) is added to ensure
 smooth boiling.
- Procedure: The apparatus is connected to a vacuum source, and the pressure is lowered to the desired value (e.g., 2 mmHg). The sample is then gently heated.
- Measurement: The temperature at which a steady stream of bubbles emerges from the capillary and the vapor and liquid are in equilibrium is recorded as the boiling point at that specific pressure.

Density Determination (Displacement Method)

The density of solid Triphenylsilane can be determined using the liquid displacement method, given that it does not dissolve in the chosen liquid. A non-reactive, non-solvent liquid of known density is required.

Methodology:



- Mass Measurement: The mass of a sample of Triphenylsilane is accurately measured using an analytical balance.
- Volume Measurement by Displacement: A graduated cylinder is partially filled with a non-solvent liquid (e.g., a hydrocarbon solvent in which Triphenylsilane is insoluble) and the initial volume is recorded. The weighed Triphenylsilane sample is then carefully submerged in the liquid. The new volume is recorded. The difference between the final and initial volumes gives the volume of the Triphenylsilane sample.
- Calculation: The density is calculated by dividing the mass of the sample by its measured volume.

Solubility Determination (Qualitative)

A qualitative assessment of Triphenylsilane's solubility in various solvents can be performed through direct observation.

Methodology:

- Sample Preparation: A small, measured amount of Triphenylsilane (e.g., 10 mg) is placed into a test tube.
- Solvent Addition: A measured volume of the solvent to be tested (e.g., 1 mL of methanol) is added to the test tube.
- Observation: The mixture is agitated or vortexed for a set period. The sample is visually inspected to determine if it has completely dissolved. If it dissolves, it is recorded as "soluble." If it remains as a solid, it is "insoluble." Note that Triphenylsilane reacts with water.
 [3][11]

Chemical Properties

Triphenylsilane is a versatile reagent in organic synthesis, primarily utilized as a reducing agent and in hydrosilylation reactions.[1][12] It is sensitive to air and incompatible with oxidizing agents.[11]

Reactivity and Key Reactions



- Reducing Agent: Triphenylsilane is an effective reducing agent for a variety of functional groups.[1]
- Hydrosilylation: It participates in the hydrosilylation of alkenes and alkynes, a reaction that
 forms new silicon-carbon bonds.[11][13] This reaction is of significant importance in the
 synthesis of organosilicon compounds.
- Synthesis of other Organosilicon Compounds: It serves as a precursor for the synthesis of other valuable organosilicon compounds, such as bromosilanes and silyl ethers.[11]

Synthesis of Triphenylsilane (Grignard Method)

A common method for the synthesis of Triphenylsilane is through the Grignard reaction, involving the reaction of a phenylmagnesium halide with a silicon halide.[14]

Methodology:

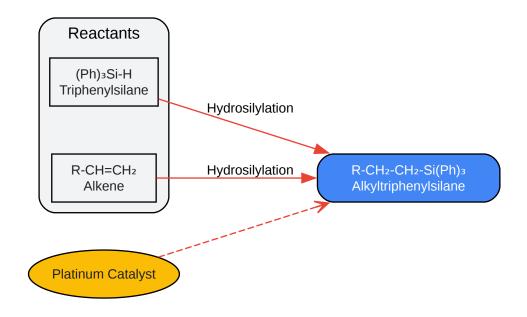
- Grignard Reagent Formation: Phenylmagnesium bromide is prepared by reacting bromobenzene with magnesium turnings in an anhydrous ether solvent.
- Reaction with Silane: The prepared Grignard reagent is then reacted with a suitable silane, such as trichlorosilane, in an appropriate solvent.
- Workup and Purification: The reaction mixture is subsequently hydrolyzed, and the organic layer is separated. Triphenylsilane is then isolated and purified, typically by distillation or recrystallization.[14]

Synthesis of Triphenylsilane via Grignard Reaction.

Hydrosilylation of an Alkene

The platinum-catalyzed hydrosilylation of an alkene with Triphenylsilane is a key application, leading to the formation of an alkyltriphenylsilane.





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Platinum-catalyzed hydrosilylation of an alkene.

Spectroscopic Data Infrared (IR) Spectroscopy

The IR spectrum of Triphenylsilane exhibits characteristic absorption bands corresponding to its functional groups.

Key IR Absorptions:

Wavenumber (cm ⁻¹)	Assignment
~3070-3050	C-H stretching (aromatic)
~2100	Si-H stretching
~1430	Si-Phenyl
~1100	Si-Phenyl

Experimental Protocol (KBr Pellet):



- Sample Preparation: A small amount of Triphenylsilane is finely ground with anhydrous potassium bromide (KBr) in an agate mortar and pestle.
- Pellet Formation: The mixture is compressed under high pressure using a pellet press to form a thin, transparent pellet.
- Analysis: The KBr pellet is placed in the sample holder of an FTIR spectrometer, and the infrared spectrum is recorded.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of Triphenylsilane.

¹H NMR:

- Aromatic Protons: Multiplets in the range of δ 7.0-8.0 ppm.
- Si-H Proton: A singlet around δ 5.5 ppm.

13C NMR:

• Signals corresponding to the aromatic carbons of the phenyl groups.

²⁹Si NMR:

A characteristic signal for the silicon atom.

Experimental Protocol (Solution NMR):

- Sample Preparation: A small amount of Triphenylsilane is dissolved in a deuterated solvent (e.g., CDCl₃) in an NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), may be added.
- Analysis: The NMR tube is placed in the probe of an NMR spectrometer. The desired spectra
 (¹H, ¹³C, ²⁰Si) are acquired using appropriate pulse sequences and parameters.

Mass Spectrometry (MS)



Mass spectrometry provides information about the molecular weight and fragmentation pattern of Triphenylsilane.

Expected Fragments:

- Molecular Ion (M+): m/z = 260
- Loss of Hydrogen (M-1)+: m/z = 259
- Fragments corresponding to the loss of phenyl groups.

Experimental Protocol (Electron Ionization - EI):

- Sample Introduction: A small amount of Triphenylsilane is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC).
- Ionization: The sample is vaporized and then ionized by a beam of high-energy electrons (typically 70 eV).
- Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer and detected.

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